

Application Notes and Protocols for Radiolabeled Lactate Transport Assays

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Compound of Interest

Compound Name: *Lactate transporter 1*

Cat. No.: *B12369978*

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Introduction

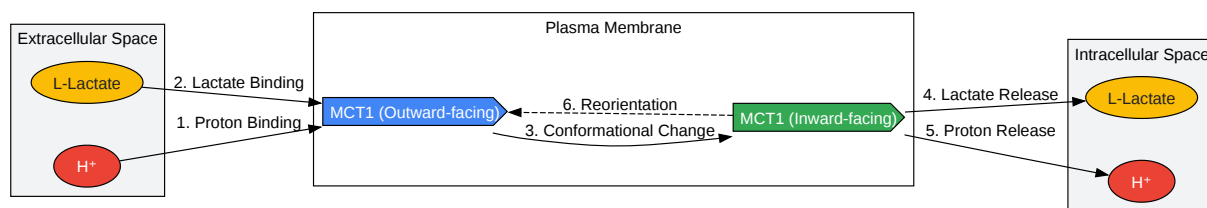
Lactate, once considered a metabolic waste product, is now recognized as a critical metabolic substrate and signaling molecule, particularly in the tumor microenvironment. The transport of lactate across the plasma membrane is primarily mediated by a family of proton-linked monocarboxylate transporters (MCTs), with MCT1 and MCT4 being key isoforms in many cancer cells.^[1] These transporters facilitate the "lactate shuttle," where glycolytic cells export lactate and oxidative cells import it as a fuel source. This reliance on lactate metabolism makes MCTs attractive therapeutic targets for cancer therapy. This document provides a detailed protocol for a lactate transport assay using radiolabeled substrates to screen for and characterize inhibitors of MCTs.

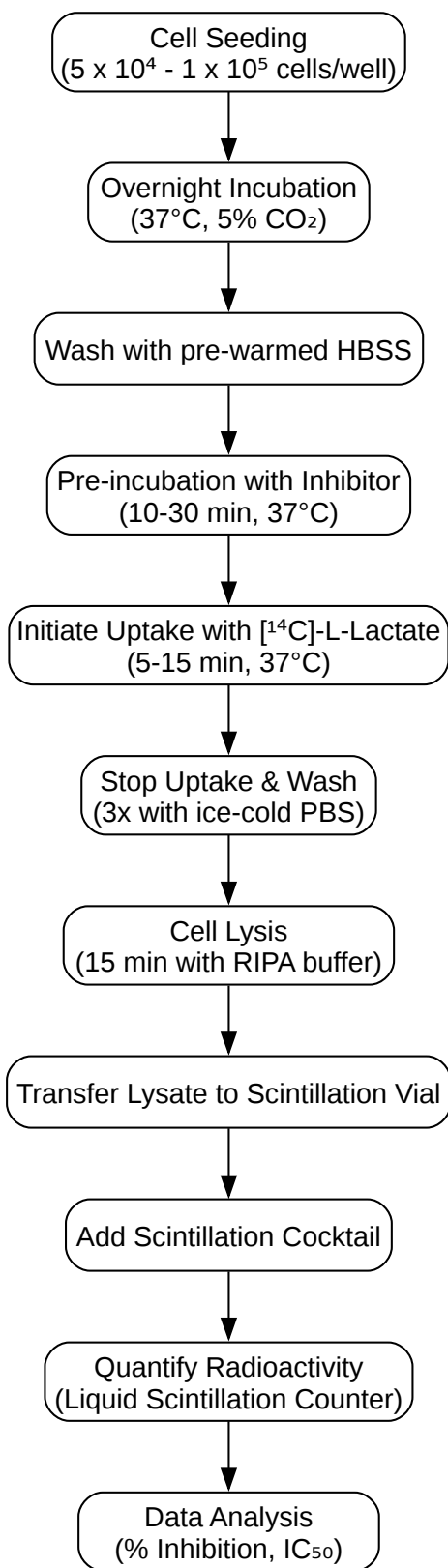
Principle of the Assay

This assay measures the uptake of radiolabeled L-lactate (e.g., [¹⁴C]-L-lactate) into cultured cells that express MCTs. By incubating cells with the radiolabeled substrate for a defined period, the amount of lactate transported into the cells can be quantified by measuring the radioactivity of the cell lysate using a liquid scintillation counter.^[1] To assess the potency of inhibitory compounds, cells are pre-incubated with various concentrations of the inhibitor before the addition of radiolabeled lactate. The resulting data can be used to generate dose-response curves and determine the half-maximal inhibitory concentration (IC₅₀) of the test compound.^[1]

Signaling Pathway: MCT1-Mediated Lactate Transport

Monocarboxylate transporter 1 (MCT1) facilitates the transport of lactate across the plasma membrane in a co-transport mechanism with a proton (H^+).^{[2][3][4]} The transport cycle is an ordered process: a proton first binds to the transporter from the extracellular space, followed by the binding of a lactate anion. This binding induces a conformational change in the transporter, exposing the proton and lactate to the intracellular side, where they are released. The transporter then returns to its outward-facing conformation to begin a new cycle.^[2]





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